Using Spiro[2.4]heptan-4-amine oxalate in peptide synthesis protocols

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Compound of Interest

Compound Name:	*Spiro[2.4]heptan-4-amine oxalate*
Cat. No.:	*B11901532*

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Application Note: High-Efficiency Incorporation of **Spiro[2.4]heptan-4-amine Oxalate** in Peptidomimetic Synthesis

Executive Summary

Spiro[2.4]heptan-4-amine (CAS: 95442-76-5, typically supplied as the oxalate or hemioxalate salt) is a rigid, sterically demanding bicyclic amine. It acts as a critical pharmacophore in modern antiviral therapeutics, most notably as a terminal "cap" in the HCV NS5A inhibitor Ledipasvir.

Incorporating this amine into peptide backbones presents two distinct challenges:

- Material Form: The oxalate salt is non-nucleophilic and acidic; it must be neutralized (free-based) without degrading the sensitive spiro-framework.
- Steric Hindrance: The spiro[2.4] system creates significant steric bulk adjacent to the nitrogen, retarding nucleophilic attack on activated esters and increasing the risk of racemization in the coupling partner (typically an amino acid like N-Moc-Valine).

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This guide provides a validated protocol for the free-basing and coupling of Spiro[2.4]heptan-4-amine, optimized to suppress racemization and maximize yield.

Chemical Context & Mechanism

The "Spiro" Effect

Unlike flexible aliphatic amines, the spiro[2.4]heptane scaffold locks the amine vector in a specific 3D orientation. This "Escape from Flatland" improves target binding affinity and metabolic stability (

character). However, this rigidity imposes a high energy barrier for the formation of the tetrahedral intermediate during amide coupling.

The Oxalate Factor

Manufacturers supply this amine as an oxalate salt to ensure crystallinity and shelf-stability.

- Problem: Direct addition of the oxalate salt to a coupling reaction consumes 2 equivalents of base (e.g., DIEA) immediately. If the base is insufficient, the amine remains protonated (

) and unreactive. Furthermore, oxalate anions can chelate metal catalysts or interfere with specific monitoring assays.
- Solution: A distinct "Salt Break" step is recommended prior to critical couplings.

Experimental Protocols

Phase 1: Preparation (The "Salt Break")

Objective: Convert the stable oxalate salt into the reactive free amine.

Materials:

- **Spiro[2.4]heptan-4-amine oxalate**[1]
- Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE)
- 4N NaOH (aq) or Saturated
- Brine[2]

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Protocol:

- Suspension: Suspend 10.0 mmol of **Spiro[2.4]heptan-4-amine oxalate** in 50 mL of DCM. The salt will likely not dissolve completely.
- Basification: Add 20 mL of 4N NaOH (or Sat.

) to the suspension under vigorous stirring at 0°C.
- Extraction: Stir for 20 minutes until two clear layers form. The solid should disappear as the free amine moves into the organic layer.
- Separation: Separate the organic phase. Extract the aqueous phase once more with 20 mL DCM.
- Drying: Combine organic layers, dry over anhydrous

  , and filter.
- Quantification:Do not evaporate to dryness if possible (the free amine is volatile and prone to carbonate formation from air). Use the solution directly in Phase 2 after titration or assume quantitative recovery (typically >95%).

Phase 2: Coupling to Peptide/Amino Acid

Objective: Couple the free amine to an N-protected amino acid (e.g., Moc-Val-OH) with <1% racemization.

Method A: High-Throughput / Difficult Coupling (Recommended) Uses HATU for rapid activation to overcome steric bulk.

Reagents:

- Carboxylic Acid Component (e.g., Moc-Val-OH): 1.0 equiv
- Spiro-amine (Free base in DCM from Phase 1): 1.1 equiv
- HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium): 1.1 equiv

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- HOAt (1-Hydroxy-7-azabenzotriazole): 1.1 equiv (Optional, boosts rate)
- DIEA (Diisopropylethylamine): 2.5 equiv
- Solvent: Anhydrous DMF (Minimum volume to maintain 0.2 M concentration)

Step-by-Step:

- Activation: Dissolve the Amino Acid and DIEA in DMF. Cool to 0°C.
- Reagent Addition: Add HATU (and HOAt if using). Stir for 5 minutes. The solution should turn yellow/orange.
- Amine Addition: Add the Spiro-amine DCM solution (from Phase 1) dropwise.
  - Note: If using the oxalate salt directly (not recommended but possible), add it here along with an additional 2.0 equiv of DIEA.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 4–16 hours.
  - Monitoring: Check HPLC or TLC. Ninhydrin stain is often faint for hindered amines; use KMnO4 or Iodine.
- Workup: Dilute with EtOAc. Wash sequentially with:
  - 10% Citric Acid (removes unreacted amine/HATU byproducts)
  - Sat.
  - Brine[2]
- Isolation: Dry over

  , filter, and concentrate.

Method B: Scalable Process (Ledipasvir Route) Uses EDC/HOBt. Slower, but cheaper and easier to purify on kilogram scale.

- Suspend Amino Acid (1.0 eq), EDC·HCl (1.2 eq), and HOBt (1.2 eq) in DMF/DCM at 0°C.

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- Add DIEA (3.0 eq).
- Add Spiro-amine oxalate salt (1.0 eq) directly.
- Stir at 0°C for 1 hour, then heat to 30–40°C for 12–24 hours.
    - Critical Insight: The elevated temperature is often required for this specific steric clash when using carbodiimides, but it increases the risk of epimerization.

Visualization: Workflow & Logic

The following diagram illustrates the critical decision pathways for handling the oxalate salt and the coupling mechanism.

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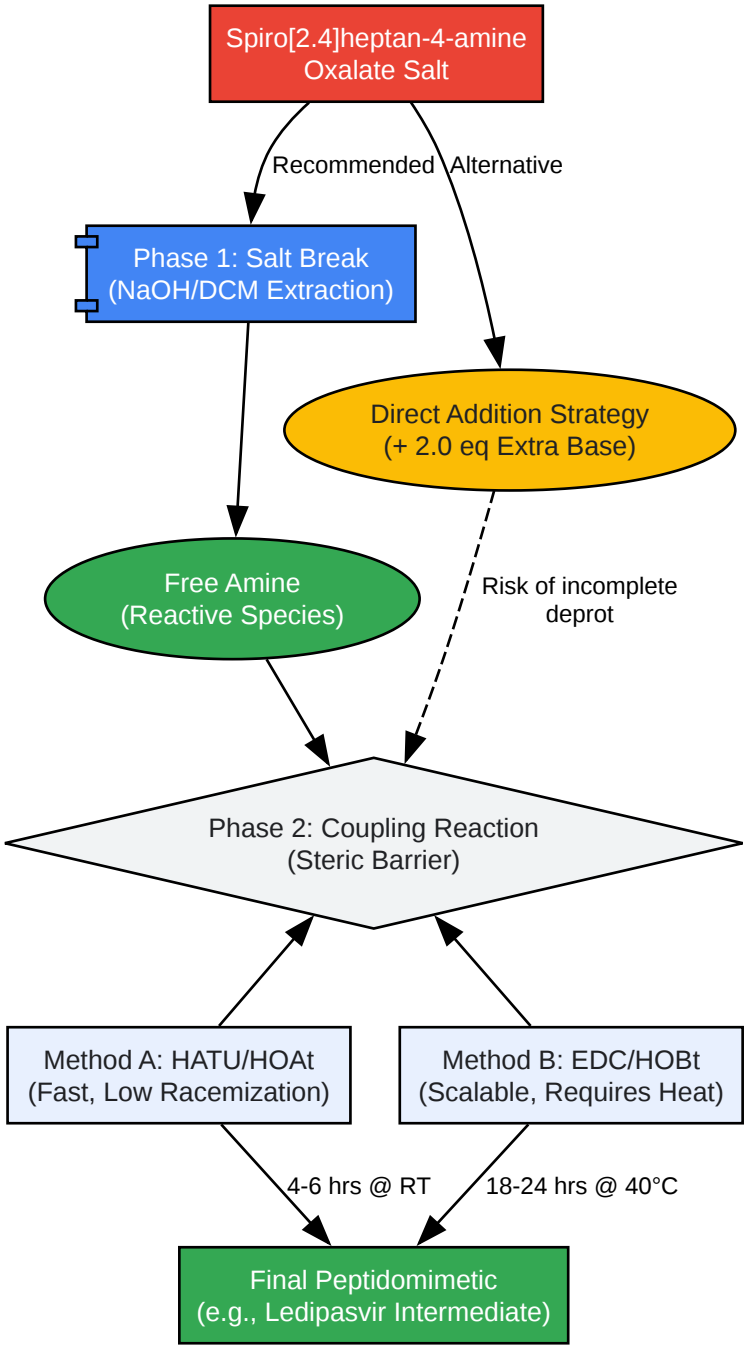

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Caption: Workflow for converting the inert oxalate salt into a reactive spiro-amine and selecting the appropriate coupling pathway based on scale and speed requirements.

Quality Control & Troubleshooting

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Parameter	Specification / Observation	Troubleshooting
Purity (HPLC)	>98% (Target)	If <95%, check for unreacted amine. The spiro-amine is non-UV active (unless derivatized); monitor the disappearance of the UV-active Amino Acid ester.
Chirality	>99% ee (Enantiomeric Excess)	Racemization often occurs at the Amino Acid -carbon. If observed, switch from EDC/Heat to HATU/0°C/Collidine.
Reaction Rate	Slow conversion (>12h)	The spiro ring causes steric shielding. Add HOAt or Oxyma Pure as an additive to accelerate the active ester reaction.
Solubility	Precipitate in reaction	Oxalate salts of urea byproducts (from EDC) can precipitate. Filter the reaction mixture before workup.

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